

# ZEN-2759 compared to I-BET762 efficacy

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: ZEN-2759

CAS No.: 1616400-50-0

Cat. No.: S547739

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## Profile of I-BET-762 (Molibresib)

I-BET-762 is a potent and selective small-molecule inhibitor that targets the Bromodomain and Extra-Terminal (BET) family of proteins (BRD2, BRD3, BRD4, and BRDT) [1] [2]. It functions as an epigenetic "reader" by competitively binding to the acetyl-lysine binding pockets of BET bromodomains, thereby disrupting their interaction with acetylated histones and transcription factors [3] [4]. This action leads to the downregulation of key oncogenic and inflammatory gene programs [5] [6].

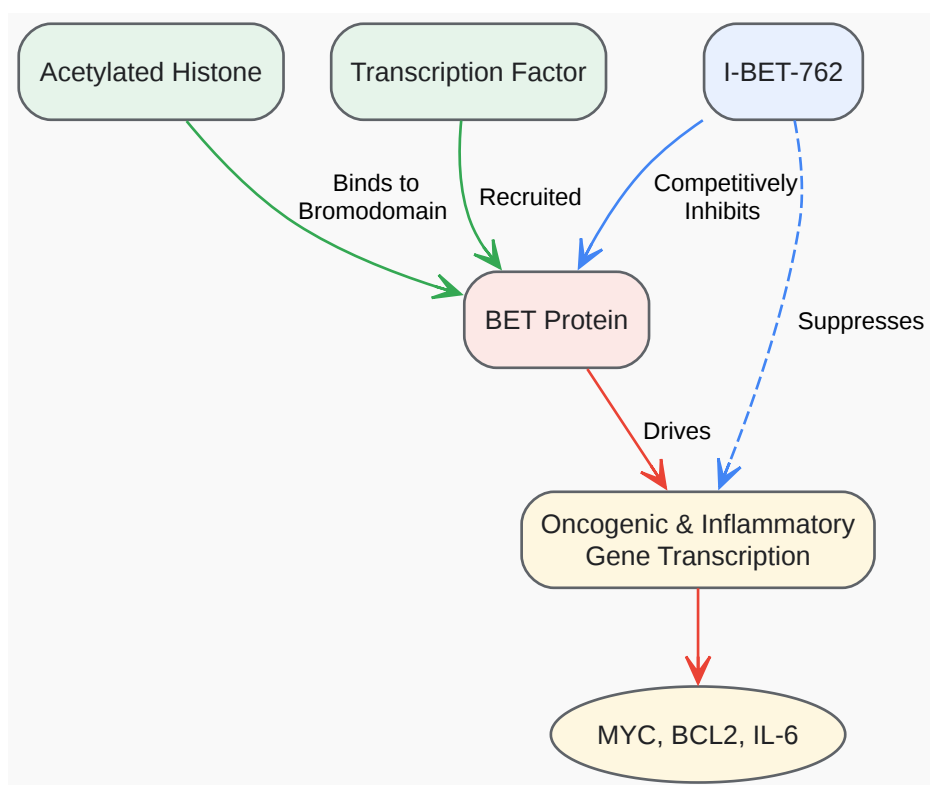
The table below summarizes its core biochemical and pharmacological characteristics:

Characteristic	Details for I-BET-762
Molecular Weight	423.9 g/mol [2] [6]
Primary Mechanism	Pan-BET bromodomain inhibitor [3] [1]
IC <sub>50</sub> (Cell-Free)	~32.5 - 42.5 nM [2] [5]
K <sub>d</sub> (Binding)	50.5 - 61.3 nM [2]
Key Molecular Effects	Suppresses <b>MYC</b> expression; inhibits <b>IL-6</b> production; induces cell cycle arrest and apoptosis in cancer cells [4] [5] [6]

Characteristic	Details for I-BET-762
Clinical Status	Has entered clinical trials (e.g., for NUT midline carcinoma, other cancers) [7] [3]

## Mechanism of Action and Experimental Data

The following diagram illustrates the established mechanism of action for I-BET-762, based on the search results.



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This mechanism is supported by various experimental data:

- **In Vitro Anti-inflammatory Activity:** I-BET-762 inhibited lipopolysaccharide (LPS)-induced IL-6 production in human peripheral blood mononuclear cells (PBMCs) with an  $IC_{50}$  of **0.316  $\mu$ M** [5].
- **In Vitro Anti-cancer Activity:** The compound demonstrated cytotoxicity against human leukemia cell lines (e.g., MV4-11, MOLM13) with  $IC_{50}$  values of **0.093  $\mu$ M** and **0.241  $\mu$ M**, respectively [5]. It also inhibited MYC expression in Raji cells ( $IC_{50}$  = **0.19  $\mu$ M**) [5].

- **In Vivo Efficacy:** In preclinical **breast and lung cancer models**, I-BET-762 significantly delayed tumor development [4]. It was administered orally in diet (**60 mg/kg diet**) or via gavage, showing effects on both tumor cells and the immune microenvironment [4].

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**Address:** Ontario, CA 91761, United States

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